

Lufenuron toxicity comparison other IGRs

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Lufenuron

CAS No.: 103055-07-8

Cat. No.: S533770

Get Quote

Comparative Toxicity of Selected IGRs

Insecticide (Class)	Test Organism	Acute Toxicity (LC ₅₀)	Key Sublethal & Physiological Effects
Lufenuron (Benzoylurea)	<i>Helicoverpa armigera</i> (Larvae) [1]	6.16 mg a.i./L (72h)	↑ Larval/pupal duration; ↓ larval/pupal weight; ↑ detoxification enzyme activity (GSTs, CarE) [1]
Hexaflumuron (Benzoylurea)	<i>Helicoverpa armigera</i> (Larvae) [1]	31.75 mg a.i./L (72h)	↑ Larval/pupal duration; ↓ larval/pupal weight; ↑ detoxification enzyme activity (GSTs, CarE) [1]
Chlorfluazuron (Benzoylurea)	<i>Helicoverpa armigera</i> (Larvae) [1]	61.31 mg a.i./L (72h)	↑ Larval/pupal duration; ↓ larval/pupal weight; ↑ detoxification enzyme activity (GSTs, CarE) [1]
Lufenuron (Benzoylurea)	<i>Colossoma macropomum</i> (Fish) [2]	LC ₅₀ 96h: 0.58 mg/L	Altered swimming; rapid opercular movement; gill lesions (lamellar aneurysm, hyperplasia) [2]
Lufenuron (Benzoylurea)	<i>Ctenopharyngodon idella</i> (Grass carp) [3]	Sublethal: 2-4 µg/L (33 days)	Induced oxidative stress; tissue-specific disruption of antioxidant

Insecticide (Class)	Test Organism	Acute Toxicity (LC ₅₀)	Key Sublethal & Physiological Effects
			enzymes (SOD, CAT, POD, GSH) [3]

Detailed Experimental Protocols

The comparative data primarily comes from standardized toxicological bioassays. Here are the key methodologies:

- **Insect Toxicity Bioassay (*Helicoverpa armigera*) [1]:**

 - **Test Organism:** Third-instar larvae.
 - **Treatment Method:** Leaf-dip method. Insecticides were diluted in water, and cowpea leaves were dipped in the solutions for 10 seconds, then air-dried.
 - **Assessment:** Mortality was recorded after 72 hours. For sublethal studies, larvae were exposed to LC₃₀ concentrations, and effects on development, weight, and enzyme activities were analyzed.

- **Fish Acute Toxicity Test (*Colossoma macropomum*) [2]:**

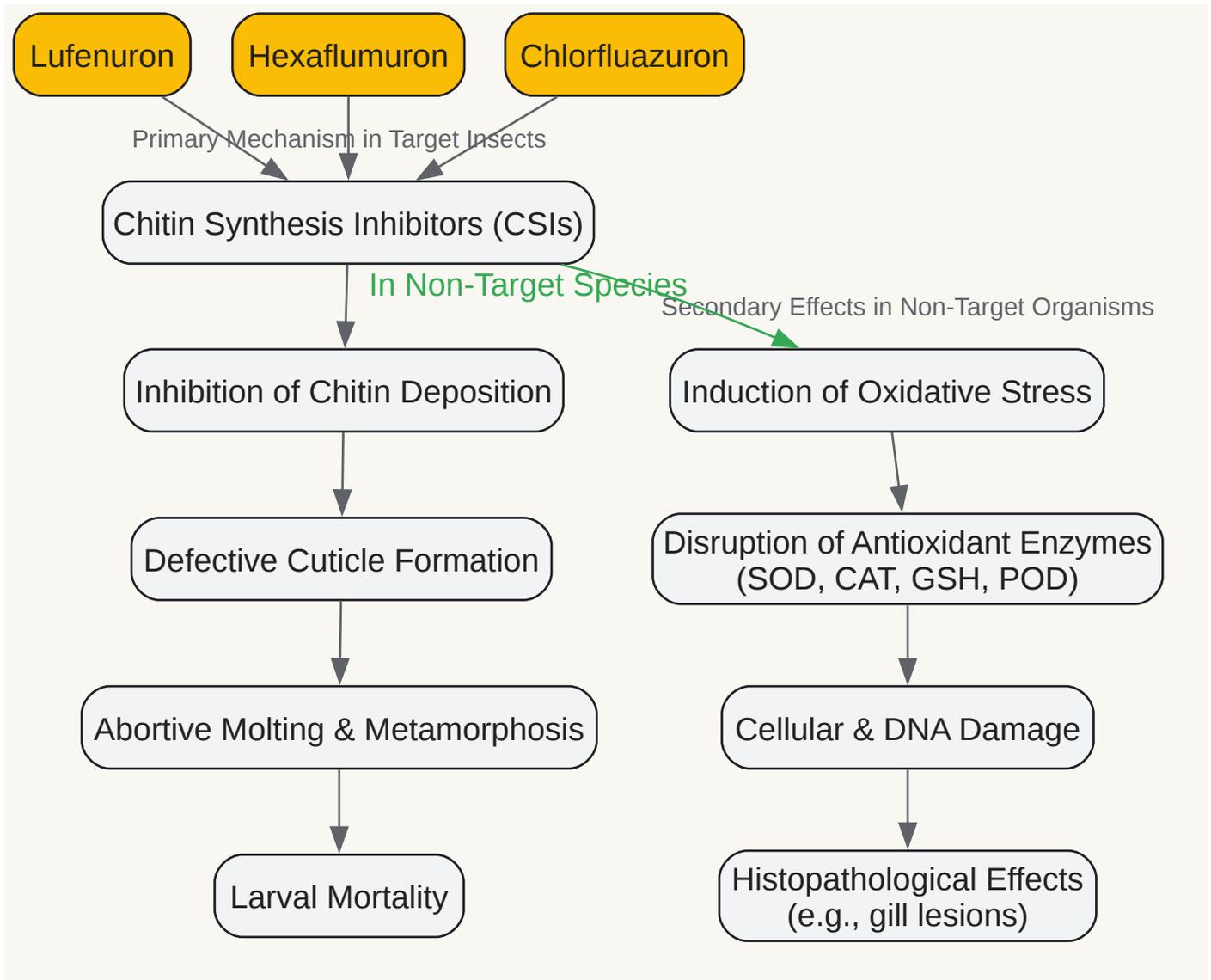
 - **Test Organism:** Juveniles of *Colossoma macropomum* (Tambaqui).
 - **Procedure:** Static acute toxicity test following standard guidelines. Fish were exposed to a logarithmic series of **lufenuron** concentrations (e.g., 0.1 to 0.9 mg/L).
 - **Duration & Endpoint:** 96-hour exposure; LC₅₀ was calculated based on mortality. Behavioral and gill histopathological analyses were also conducted.

- **Fish Chronic Toxicity Test (*Ctenopharyngodon idella*) [3]:**

 - **Test Organism:** Grass carp.
 - **Procedure:** Fish were chronically exposed to sublethal concentrations of **lufenuron** (2 and 4 µg/L) for 33 days.
 - **Sampling:** Tissues (liver, kidney, gills, heart, brain) were sampled on days 11, 22, and 33.
 - **Biochemical Analysis:** Antioxidant enzyme activities (SOD, POD, CAT, GSH) were quantified spectrophotometrically in tissue homogenates.

Mechanisms of Action and Pathways

The primary mode of action for Benzoylurea IGRs like **Lufenuron**, Hexaflumuron, and Chlorfluazuron is the inhibition of chitin synthesis. The following diagram illustrates the pathway through which these chemicals exert their toxic effects on target insects.



[Click to download full resolution via product page](#)

The diagram above shows that while the primary insecticidal action is specific, **non-target effects** in species like fish and rats are significant. These include:

- **Oxidative Stress: Lufenuron** exposure in grass carp and rats led to increased levels of oxidative stress markers and disrupted the activity of key antioxidant enzymes in a tissue-specific manner [3] [4].
- **Genotoxicity and Teratogenicity:** In pregnant rats, **lufenuron** caused DNA fragmentation, cell cycle perturbation, and fetal skeletal deformations [4].
- **Histopathological Changes:** Studies on fish and Japanese quails reported tissue damage in organs like gills, liver, and kidneys [5] [2].

Research Gaps and Limitations

The current search reveals specific limitations in the available data that are important for researchers to note:

- The comparison is largely confined to **other Benzoylurea compounds** (Hexaflumuron, Chlorfluazuron). Direct, quantitative comparisons with IGRs from other classes, such as **Juvenile Hormone Analogs** (e.g., Pyriproxyfen) or **Ecdysone Agonists** (e.g., Tebufenozide), are not present in these results.
- The data is heavily focused on **invertebrate pest species** and **aquatic toxicology** models. Comprehensive mammalian toxicity data, crucial for drug development professionals, is limited to one study on reproductive toxicity in rats [4].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Effects of hexaflumuron, lufenuron and chlorfluazuron on ... [sciencedirect.com]
2. Acute and chronic toxicity of the benzoylurea pesticide, ... [sciencedirect.com]
3. Toxicological Effects of Lufenuron on Antioxidant Defence in ... [pmc.ncbi.nlm.nih.gov]
4. Lufenuron induces reproductive toxicity and genotoxic effects ... [pmc.ncbi.nlm.nih.gov]
5. Patho-physiological effects of environmental relevant ... [sciencedirect.com]

To cite this document: Smolecule. [lufenuron toxicity comparison other IGRs]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b533770#lufenuron-toxicity-comparison-other-igrs>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com